

The Enigmatic Presence of Disulfur (S₂) in Volcanic Gases: A Technical Guide

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Abstract

While sulfur dioxide (SO₂) and hydrogen sulfide (H₂S) are the most commonly measured and abundant sulfur species in terrestrial volcanic gases, the diatomic molecule **disulfur** (S₂) represents a critical, yet often overlooked, component of high-temperature volcanic emanations. This technical guide delves into the natural occurrence of **disulfur** in volcanic environments, focusing on the thermodynamic principles that govern its formation, the theoretical models that predict its abundance, and the potential experimental methodologies for its detection. Although direct quantitative measurements of S₂ in terrestrial volcanic plumes are scarce, thermochemical modeling, particularly for low-pressure environments such as those on the Moon, indicates that S₂ can be a dominant sulfur species under specific conditions. Understanding the transient chemistry of S₂ is crucial for a complete picture of volcanic sulfur cycles and their atmospheric and environmental impacts.

Introduction: The Sulfur Speciation in Volcanic Gases

Volcanic gases are complex mixtures of volatile compounds released from magma. The primary constituents are typically water vapor (H₂O) and carbon dioxide (CO₂), followed by sulfur species. The oxidation state of the magma and the temperature and pressure of degassing are the principal factors controlling the speciation of sulfur.^[1] In high-temperature

(>600°C) volcanic gases, sulfur is predominantly present as sulfur dioxide (SO₂) and hydrogen sulfide (H₂S).[2] However, at very high temperatures and low pressures, other sulfur allotropes, including **disulfur** (S₂), can become thermodynamically favorable.

Disulfur is a violet gas and is the dominant species in sulfur vapor above 720°C.[3] While its presence in the atmosphere of Jupiter's moon Io has been confirmed, its direct detection and quantification in terrestrial volcanic plumes remain a significant challenge.[3] This guide synthesizes the current understanding of S₂ in volcanic systems, drawing from theoretical models and potential analytical techniques.

Thermochemical Modeling of Disulfur Occurrence

The prediction of the chemical composition of volcanic gases at equilibrium is primarily achieved through thermochemical modeling. This approach minimizes the Gibbs free energy of the system for a given set of elemental compositions, temperatures, and pressures.[4][5][6]

Methodology: Gibbs Free Energy Minimization

The equilibrium composition of a multi-component gas mixture is the state with the minimum total Gibbs free energy (G). The total Gibbs free energy of the system is the sum of the chemical potentials of all species present. For a given temperature, pressure, and bulk elemental composition, computational software, such as HSC Chemistry, calculates the molar fractions of all possible gaseous species that satisfy this minimum energy condition.[7][8]

The standard Gibbs free energy of formation (ΔG°_f) is a key thermodynamic parameter used in these calculations.[9][10] For any chemical reaction, the change in Gibbs free energy (ΔG) determines the spontaneity of the process. At equilibrium, $\Delta G = 0$.

Modeled Abundance of Disulfur

Thermochemical modeling of lunar volcanic gases, which erupt in a near-vacuum environment, has shown that S₂ can be a major sulfur species, alongside H₂ and CO.[11] This is attributed to the extremely low pressures which favor the dissociation of more complex sulfur molecules.

For terrestrial volcanoes, the higher atmospheric pressure generally favors the formation of SO₂ and H₂S. However, within the high-temperature core of a volcanic vent or in the initial,

undiluted plume, conditions may exist where S_2 is a significant, albeit transient, species. The relative abundance of S_2 , SO_2 , and H_2S is governed by a series of chemical equilibria.

Chemical Pathways of Disulfur Formation and Consumption

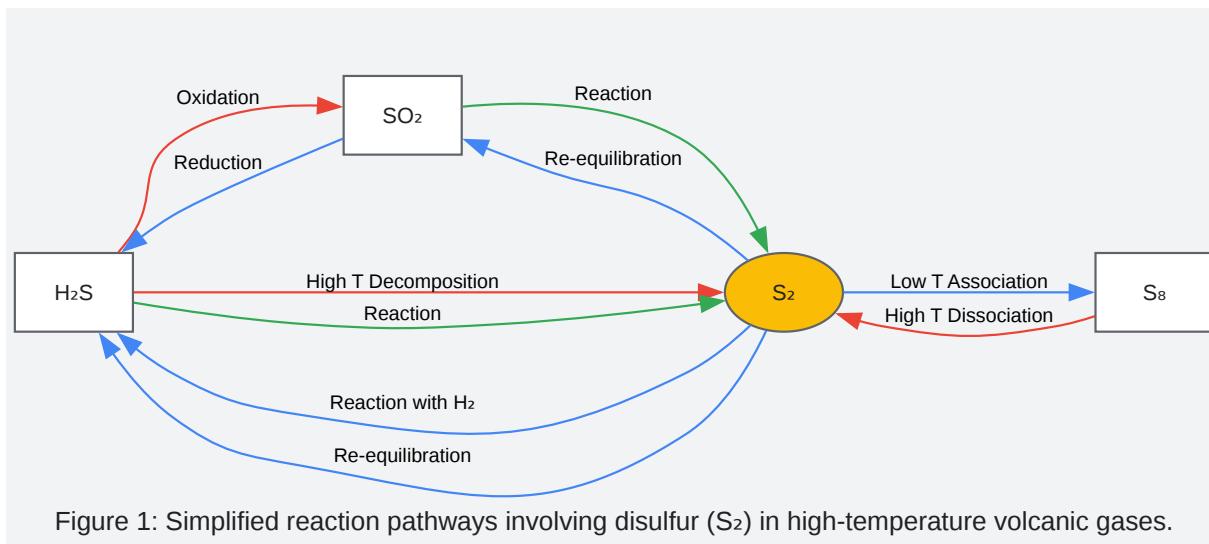
The formation and destruction of S_2 in volcanic gases are dictated by a network of chemical reactions influenced by temperature, pressure, and the local redox environment.

Key Chemical Equilibria

The interplay between the primary sulfur species can be represented by the following key reactions:

- Reaction between H_2S and SO_2 : This is a fundamental reaction in volcanic gas chemistry that can lead to the formation of elemental sulfur. At high temperatures, this can include S_2 .
 $2H_2S(g) + SO_2(g) \rightleftharpoons 3/x S_x(g) + 2H_2O(g)$ (where x can be 2, 8, etc.)[\[12\]](#)
- Thermal Decomposition of H_2S : At very high temperatures, hydrogen sulfide can decompose to form S_2 .
 $2H_2S(g) \rightleftharpoons 2H_2(g) + S_2(g)$ [\[13\]](#)
- Equilibrium with other Sulfur Allotropes: **Disulfur** exists in equilibrium with other sulfur allotropes, with the equilibrium shifting towards smaller molecules at higher temperatures.
 $S_8(g) \rightleftharpoons 4S_2(g)$

The following diagram illustrates the central role of S_2 in the high-temperature sulfur system in volcanic gases.



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Figure 1: Simplified reaction pathways involving **disulfur** (S_2) in high-temperature volcanic gases.

Quantitative Data on Sulfur Species in Volcanic Gases

While direct measurements of S_2 are lacking for terrestrial volcanoes, extensive data exists for SO_2 and H_2S . The following tables summarize typical concentrations and ratios of these major sulfur species from various volcanic settings. The values for S_2 are based on thermochemical modeling and represent theoretical equilibrium concentrations under specific conditions.

Table 1: Typical Concentrations of Major Sulfur Species in High-Temperature Volcanic Fumaroles

Gas Species	Concentration Range (mol %)	Volcano/Setting Example	Data Source Type
SO ₂	0.1 - 15	Etna, Kilauea	Direct Sampling, Remote Sensing
H ₂ S	0.01 - 5	Vulcano, White Island	Direct Sampling
S ₂	<0.1 (terrestrial, modeled)	High-T Fumaroles (model)	Thermochemical Modeling
S ₂	up to 5 (lunar, modeled)	Lunar Fire Fountains (model)	Thermochemical Modeling[11]

Table 2: Molar Ratios of Sulfur Species in Volcanic Gases

Ratio	Typical Value Range	Significance
SO ₂ /H ₂ S	0.1 - 50	Indicator of redox conditions and temperature
CO ₂ /S_total	1 - 30	Indicator of magma source depth
S ₂ /SO ₂	Highly variable (modeled)	Dependent on temperature, pressure, and redox state
S ₂ /H ₂ S	Highly variable (modeled)	Dependent on temperature, pressure, and redox state

*Note: S₂ values are theoretical and highly dependent on model parameters.

Experimental Protocols for Detection of Disulfur

The direct detection of S₂ in the harsh environment of a volcanic plume is technically challenging due to its high reactivity and the presence of other spectrally interfering species. However, several spectroscopic techniques hold promise.

Raman Spectroscopy

Principle: Raman spectroscopy is a non-destructive technique that identifies molecules based on their unique vibrational modes. When a laser interacts with a molecule, it can scatter light inelastically, resulting in a shift in the wavelength of the scattered light that corresponds to the vibrational energy levels of the molecule. **Disulfur** has a characteristic S-S stretching vibration.
[3]

Experimental Protocol:

- Instrumentation: A high-power, frequency-doubled Nd:YAG laser (532 nm) can be used as the excitation source. The scattered light is collected in a backscattering geometry.[14]
- Sample Interface: For in-situ measurements, a fiber-optic probe coupled to a portable Raman spectrometer can be positioned to analyze the gas composition of a fumarole. The probe head must be constructed from materials resistant to high temperatures and corrosive gases.
- Data Acquisition: Stokes and Anti-Stokes Raman spectra are collected. The S_2 molecule is expected to show a distinct Raman peak.
- Analysis: The position and intensity of the S_2 peak can be used for identification and, with appropriate calibration, quantification. The ratio of the Stokes to Anti-Stokes signal intensity can also be used to determine the temperature of the gas.[14]

The following diagram illustrates a potential workflow for the detection of S_2 using Raman spectroscopy.

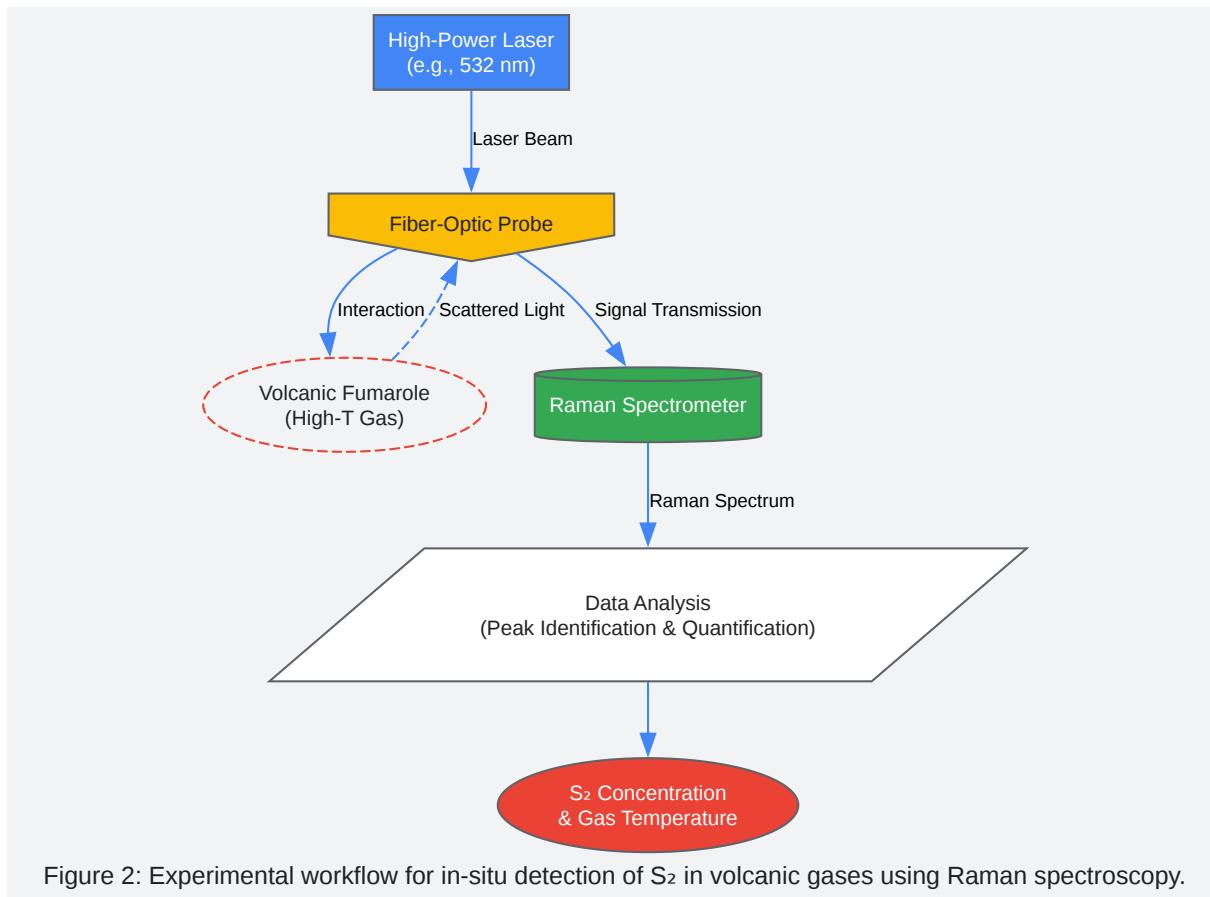


Figure 2: Experimental workflow for in-situ detection of S_2 in volcanic gases using Raman spectroscopy.

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Figure 2: Experimental workflow for in-situ detection of S_2 in volcanic gases using Raman spectroscopy.

UV-Vis Absorption Spectroscopy

Principle: **Disulfur** exhibits a characteristic absorption spectrum in the ultraviolet-visible (UV-Vis) range. By passing a beam of UV-Vis light through a volcanic plume and measuring the amount of light absorbed at different wavelengths, the concentration of S_2 can be determined using the Beer-Lambert law. This is the same principle used in Differential Optical Absorption Spectroscopy (DOAS) for the measurement of SO_2 .^{[15][16]}

Experimental Protocol:

- Instrumentation: A UV-Vis light source (e.g., a deuterium or xenon arc lamp) and a spectrometer with a suitable detector are required.
- Measurement Geometry: For remote sensing, a DOAS setup can be used, where scattered sunlight serves as the light source. For in-situ measurements, an open-path or extractive cell configuration can be employed, where the light beam is passed through the volcanic gas.[\[17\]](#)
- Data Acquisition: High-resolution absorption spectra of the volcanic plume are recorded. A reference spectrum of the light source through a clear atmospheric path is also required.
- Analysis: The differential absorption spectrum is calculated by dividing the plume spectrum by the reference spectrum. This spectrum is then fitted with the known absorption cross-sections of S₂ and other interfering species (like SO₂) to retrieve their column densities.

Conclusion

The diatomic molecule S₂ is a theoretically significant, yet analytically elusive, component of high-temperature volcanic gases. While direct observational data from terrestrial volcanoes are currently lacking, thermochemical modeling provides a robust framework for predicting its occurrence, particularly under conditions of high temperature and low pressure. The development and application of advanced in-situ analytical techniques, such as high-temperature Raman and UV-Vis spectroscopy, are crucial for validating these models and for achieving a more complete understanding of the complex sulfur chemistry within volcanic systems. Further research into the kinetics of S₂ reactions is also necessary to fully constrain its role as a transient species in volcanic plumes and its contribution to the global sulfur cycle.

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